

A Comparative Analysis of the Physical Properties of Pentanol and Hexanol Isomers

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Compound of Interest

Compound Name: 3-Ethyl-3-methyl-2-pentanol

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For researchers, scientists, and professionals in drug development, understanding the nuanced differences in the physical properties of isomeric alcohols is crucial for applications ranging from solvent selection to the design of drug delivery systems. This guide provides a comprehensive comparison of the physical properties of various pentanol and hexanol isomers, supported by experimental data and detailed methodologies.

The structure of an alcohol, including the arrangement of its carbon skeleton and the position of the hydroxyl group, significantly influences its physical characteristics. This guide explores these structure-property relationships through a detailed examination of boiling point, melting point, density, water solubility, and viscosity of pentanol ($C_5H_{11}OH$) and hexanol ($C_6H_{13}OH$) isomers.

Isomers of Pentanol

Pentanol has eight structural isomers, which are categorized as primary, secondary, or tertiary alcohols based on the substitution of the carbon atom bonded to the hydroxyl group.

Isomers of Hexanol

Hexanol has a greater number of structural isomers compared to pentanol, leading to a wider range of physical properties.

Comparative Physical Properties

The following tables summarize the key physical properties of various pentanol and hexanol isomers. These values have been compiled from various chemical databases and literature sources.

Table 1: Physical Properties of Pentanol Isomers

Isomer	Structure	Type	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³)	Water Solubility (g/100 mL)	Viscosity (mPa·s)
Pentan-1-ol	<chem>CH3(CH2)4OH</chem>	Primary	138.0	-78	0.814	2.2	3.64 (at 20°C)
Pentan-2-ol	<chem>CH3CH(OH)(CH2)2CH3</chem>	Secondary	119.3[1]	-73[1]	0.812[1]	4.5[1]	3.470 (at 25°C)[1]
Pentan-3-ol	<chem>(CH3CH2)2CHOH</chem>	Secondary	115-116	-8	0.820	5.5	4.1 (at 20°C)
2-Methylbutan-1-ol	<chem>CH3CH2CH(CH3)CH2OH</chem>	Primary	128.7	-70	0.819	1.7	4.453[2]
3-Methylbutan-1-ol	<chem>(CH3)2CHCH2CH2OH</chem>	Primary	131.2	-117.2	0.809	2.0	3.86 (at 24°C)[3]
2-Methylbutan-2-ol	<chem>CH3CH2C(OH)(CH3)2</chem>	Tertiary	102.0	-12	0.805	12.5	3.79 (at 25°C)[4]
3-Methylbutan-2-ol	<chem>(CH3)2CHCH(OH)CH3</chem>	Secondary	113.5	-119	0.819	5.3	4.3 (at 20°C)
2,2-Dimethylpropan-1-ol	<chem>(CH3)3CCH2OH</chem>	Primary	113-114	52-54	0.812	3.6	-

Table 2: Physical Properties of Hexanol Isomers

Isomer	Structure	Type	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³)	Water Solubility (g/100 mL)	Viscosity (mPa·s)
Hexan-1-ol	$\text{CH}_3(\text{CH}_2)_5\text{OH}$	Primary	157.5	-47	0.814	0.59	5.4 (at 20°C)
Hexan-2-ol	$\text{CH}_3\text{CH}(\text{OH})(\text{CH}_2)_3\text{CH}_3$	Secondary	138-140	-33	0.811	1.4	5.8 (at 20°C)
Hexan-3-ol	$\text{CH}_3\text{CH}_2\text{CH}(\text{OH})(\text{CH}_2)_2\text{CH}_3$	Secondary	135	-74	0.819	1.6	6.2 (at 20°C)
2-Methylpentan-1-ol	$\text{CH}_3(\text{CH}_2)_2\text{CH}(\text{CH}_3)\text{CH}_2\text{OH}$	Primary	147-148	-108	0.825	0.55	-
3-Methylpentan-1-ol	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_2\text{OH}$	Primary	152	-118	0.821	0.8	-
4-Methylpentan-1-ol	$(\text{CH}_3)_2\text{CHCH}_2\text{CH}_2\text{CH}_2\text{OH}$	Primary	151	-90	0.813	1.0	-
2-Methylpentan-2-ol	$\text{CH}_3(\text{CH}_2)_2\text{C}(\text{OH})(\text{CH}_3)_2$	Tertiary	121	-103	0.828	3.3	-
3-Methylpentan-2-ol	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}(\text{OH})\text{CH}_3$	Secondary	134.3[4]	-	0.8307[4]	1.9[4]	-

4-Methylpentan-2-ol	$(\text{CH}_3)_2\text{C}$ HCH_2CH $(\text{OH})\text{CH}_3$	Secondary	131-132	-90	0.808	1.9	5.2 (at 20°C)[5]
2-Methylpentan-3-ol	$(\text{CH}_3)_2\text{C}$ $\text{HCH}(\text{OH})$ CH_2CH_3	Secondary	126.5[6]	-	0.8243[6]	2.0[6]	-
3-Methylpentan-3-ol	$(\text{CH}_3\text{CH}_2)_2\text{C}(\text{OH})$ CH_3	Tertiary	122	-23.6[7]	0.8286[7]	5.5	-
2,2-Dimethylbutan-1-ol	$(\text{CH}_3)_3\text{C}$ CH_2CH_2 OH	Primary	136-137	-	0.830	0.75	-
2,3-Dimethylbutan-1-ol	$(\text{CH}_3)_2\text{C}$ $\text{HCH}(\text{CH}_3)\text{CH}_2\text{OH}$	Primary	145	-	0.834	-	-
3,3-Dimethylbutan-1-ol	$(\text{CH}_3)_3\text{C}$ CH_2CH_2 OH	Primary	143	-60	0.844[8]	0.9	-
2,3-Dimethylbutan-2-ol	$(\text{CH}_3)_2\text{C}$ $\text{HC}(\text{OH})$ $(\text{CH}_3)_2$	Tertiary	119-120	14	0.822	4.8	-
3,3-Dimethylbutan-2-ol	$(\text{CH}_3)_3\text{C}$ $\text{CH}(\text{OH})$ CH_3	Secondary	120.4[9]	5.6[9]	0.8122[9]	2.5[10]	-
2-Ethylbutan-1-ol	$(\text{CH}_3\text{CH}_2)_2\text{CHCH}_2$ OH	Primary	146.5[11]	-114.7[11]	0.8326[11]	0.4[12]	-

Structure-Property Relationships

The data presented in the tables above illustrates several key relationships between the molecular structure of the alcohol isomers and their physical properties.

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